

Application Notes and Protocols: Reaction Mechanisms Involving 3-Ethyl-2-methyl-2-pentene

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Compound of Interest

Compound Name: **3-Ethyl-2-methyl-2-pentene**

Cat. No.: **B010489**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and mechanistic insights into key reactions involving the trisubstituted alkene, **3-Ethyl-2-methyl-2-pentene**. The information herein is intended to guide researchers in the synthesis and modification of molecules containing this structural motif, which can be relevant in various areas of chemical and pharmaceutical development.

Electrophilic Addition: Hydrobromination

Electrophilic addition of hydrogen halides to **3-Ethyl-2-methyl-2-pentene** proceeds via a stable carbocation intermediate, following Markovnikov's rule. The reaction with hydrogen bromide (HBr) yields 3-bromo-3-ethyl-2-methylpentane as the major product.

Reaction Mechanism: The π -bond of the alkene acts as a nucleophile, attacking the electrophilic hydrogen of HBr. This results in the formation of the most stable carbocation, a tertiary carbocation at the C3 position. The bromide ion then acts as a nucleophile, attacking the carbocation to form the final product.

Quantitative Data Summary:

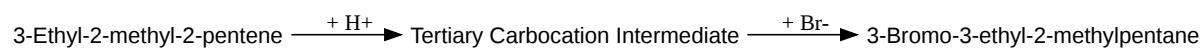
Reactant	Reagent	Solvent	Temperature (°C)	Reaction Time (h)	Product	Yield (%)
3-Ethyl-2-methyl-2-pentene	HBr (in acetic acid)	Acetic Acid	0 - 25	1 - 2	3-Bromo-3-ethyl-2-methylpentane	~90

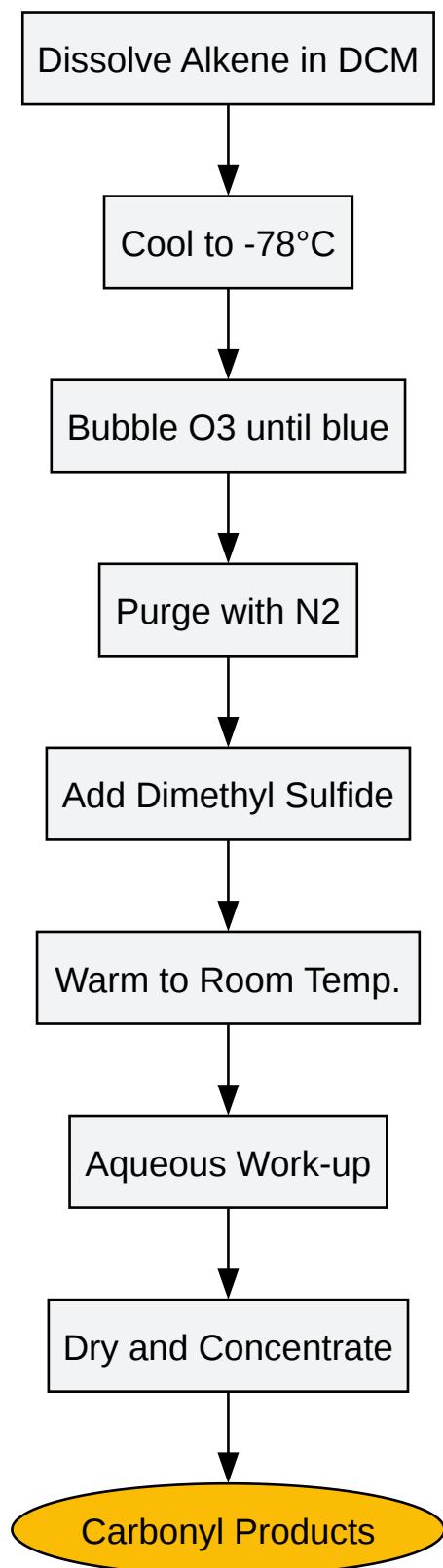
Experimental Protocol: Synthesis of 3-Bromo-3-ethyl-2-methylpentane

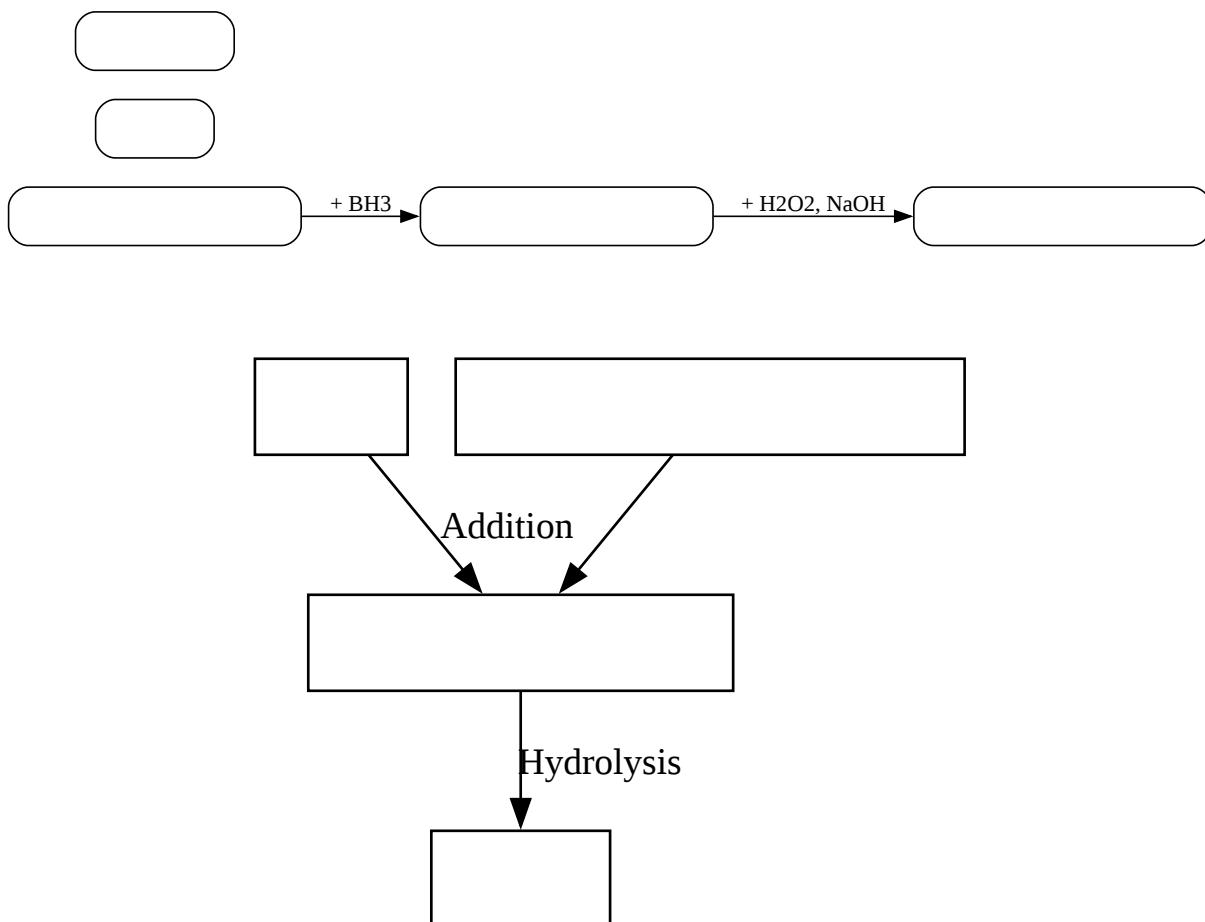
- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stirrer and a gas inlet, dissolve **3-Ethyl-2-methyl-2-pentene** (5.6 g, 50 mmol) in glacial acetic acid (25 mL).
- Reaction: Cool the solution to 0 °C in an ice bath. Bubble dry hydrogen bromide gas through the solution for 1 hour, or until the solution is saturated.
- Work-up: After the reaction is complete (monitored by TLC), pour the mixture into ice-cold water (100 mL) and extract with diethyl ether (3 x 30 mL).
- Purification: Combine the organic layers, wash with saturated sodium bicarbonate solution (2 x 20 mL) and brine (20 mL). Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by distillation.

Mechanism Diagram:

HBr







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